

Comparative analysis of different suppliers of 2-METHYLBUTANE-D12.

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Compound of Interest

Compound Name: 2-METHYLBUTANE-D12
(ISOPENTANE) 98

CAS No.: 13351-96-7

Cat. No.: B1171970

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Comparative Analysis: Suppliers of 2-METHYLBUTANE-D12

Executive Summary

2-Methylbutane-d12 is a niche deuterated solvent primarily utilized for low-temperature NMR studies (down to -160°C) and as a non-polar, inert medium for mechanistic investigations. Unlike ubiquitous solvents like Chloroform-d, its high volatility (BP: 27.9°C) and specific synthesis costs create significant variance in quality and packaging integrity across suppliers.

The Verdict:

- For Critical Structural Elucidation: Cambridge Isotope Laboratories (CIL) remains the gold standard due to superior ampoule sealing technology, which is critical for retaining this highly volatile solvent.

- For Synthetic Scale-Up/Bulk: Zeochem (Swiss) offers the best balance of cost and quality, leveraging their in-house manufacturing (formerly Armar Isotopes) for larger volumes.
- For North American Rapid Logistics: CDN Isotopes provides a reliable alternative with high stock availability and competitive enrichment levels.

Technical Context & Critical Quality Attributes (CQAs)

To objectively compare suppliers, one must understand the failure modes of this specific product.

The Volatility Challenge

With a boiling point of $\sim 28^{\circ}\text{C}$, 2-Methylbutane- d_{12} is constantly at risk of evaporation.

- Risk 1: Loss of solvent volume during transit.
- Risk 2: Isotopic fractionation (theoretical risk, though less pronounced than moisture ingress).
- Risk 3: Moisture contamination.^[1] As the solvent evaporates, the cooling effect can condense atmospheric water into the sample if seals are imperfect.

The Spectral Window

The solvent is chosen for its "spectral silence" in the aromatic and heteroatom regions.

- Residual Signal: The residual protons (CHD fragments) appear in the aliphatic region (0.8 – 1.5 ppm).
- Interference: High residual water peaks can obscure critical signals in low-temperature studies where hydrogen bonding shifts occur.

Supplier Landscape Analysis

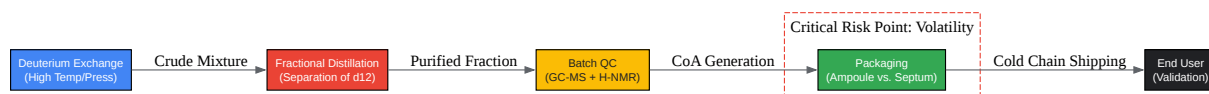
The following table synthesizes technical specifications and market positioning.

Table 1: Comparative Specifications

Feature	Cambridge Isotope Labs (CIL)	CDN Isotopes	Zeochem (Zeotope)	Sigma-Aldrich (Merck)
Catalog Ref	DLM-2937	D-0630	ZEOtope (Custom)	13351-96-7
Enrichment	98% D	98% D	98% - 99.5% D	98% D
Purity (GC)	≥98%	≥98%	≥99%	≥98%
Packaging	Flame-sealed Ampoules (Preferred)	Break-seal Flasks / Septum Vials	Ampoules & Bulk	Septum Bottles
Primary Origin	USA (Manufacturing)	Canada (Manufacturing)	Switzerland (Manufacturing)	Global Sourcing (Distributor)
Cost Tier	High ()	Mid-High (\$)	Mid ()	Variable ()
Best For	Trace Analysis / qNMR	Routine Synthesis	Bulk / European Supply	General Lab Use

Supply Chain & QC Workflow

Understanding the provenance of the solvent is vital for regulatory compliance in drug development. The following diagram illustrates the supply chain validation process.



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Figure 1: The manufacturing and quality control lifecycle. Note the critical risk point at packaging due to the low boiling point of the solvent.

Experimental Validation Protocol (The Self-Validating System)

As a researcher, you should not blindly trust the Certificate of Analysis (CoA) for a volatile deuterated solvent. Use this protocol to validate isotopic enrichment and purity upon receipt.

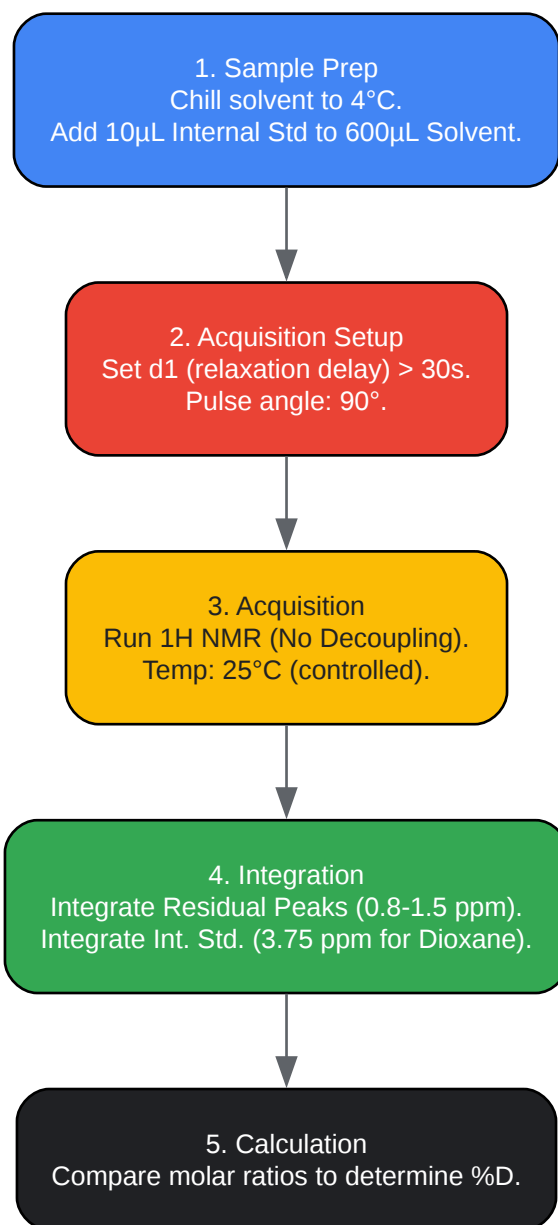
Protocol: qNMR Verification of Isotopic Purity

Objective: Determine the actual Atom % D and identify moisture contamination.

Materials:

- 2-Methylbutane-d₁₂ sample (chilled to 4°C).
- Internal Standard: 1,4-Dioxane (anhydrous) or TMS.
- NMR Tube: High-precision 5mm tube (dried at 150°C).

Workflow Diagram:



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Figure 2: Step-by-step quantitative NMR (qNMR) protocol for validating solvent enrichment.

Data Interpretation:

- **Residual Peaks:** Look for multiplets in the 0.8 – 1.5 ppm range. These correspond to the CHD and CHD2 isotopomers.
- **Water:** A singlet (variable shift depending on temperature/concentration) typically around 1.5 - 3.0 ppm in non-polar solvents.

- Calculation:

(Where N is the number of protons in the standard vs. the solvent molecule).

Handling & Storage Guidelines

Due to the physical properties of 2-Methylbutane-d12, standard lab protocols are insufficient.

- Cold Storage: Must be stored at 2–8°C.
- Opening Ampoules:
 - Score the neck of the ampoule while cold.
 - Snap open inside a glovebox or under a nitrogen funnel to prevent immediate condensation of atmospheric water into the cold solvent.
- Septum Vials: If purchasing from Sigma or CDN in septum bottles, wrap the cap in Parafilm immediately after use and store in a secondary container with desiccant.

Decision Matrix

Use this matrix to select the appropriate supplier for your specific application.

Application Scenario	Recommended Supplier	Rationale
Low-Temp mechanistic studies (-100°C)	CIL	Highest probability of dryness; ampoule packaging prevents water ingress during storage.
HPLC-MS Internal Standard	CDN Isotopes	Cost-effective; high chemical purity (GC) is sufficient; water content is less critical than in NMR.
Bulk Synthesis / Reaction Solvent	Zeochem	Best bulk pricing; reliable European manufacturing standards; "ZEOtope" brand is industry-proven.
General Solvent Screening	Sigma-Aldrich	Logistics convenience; acceptable for rough solubility testing where high isotopic purity is not critical.

References

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